

MK-0736: A Technical Overview of its Discovery and Development

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Compound of Interest

Compound Name: MK-0736 hydrochloride

CAS No.: 719274-77-8

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Introduction

MK-0736 was a selective inhibitor of the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1) developed by Merck & Co. The rationale for its development was based on the hypothesis that inhibiting 11 β -HSD1 would decrease the intracellular conversion of inactive cortisone to active cortisol, thereby addressing features of the metabolic syndrome, including hypertension and type 2 diabetes mellitus.[1][2] Despite showing some promising effects in early clinical trials, the development of MK-0736 was ultimately discontinued.[2] This technical guide provides a comprehensive overview of the discovery and development history of MK-0736, summarizing available data and outlining key experimental protocols.

Mechanism of Action and Preclinical Development

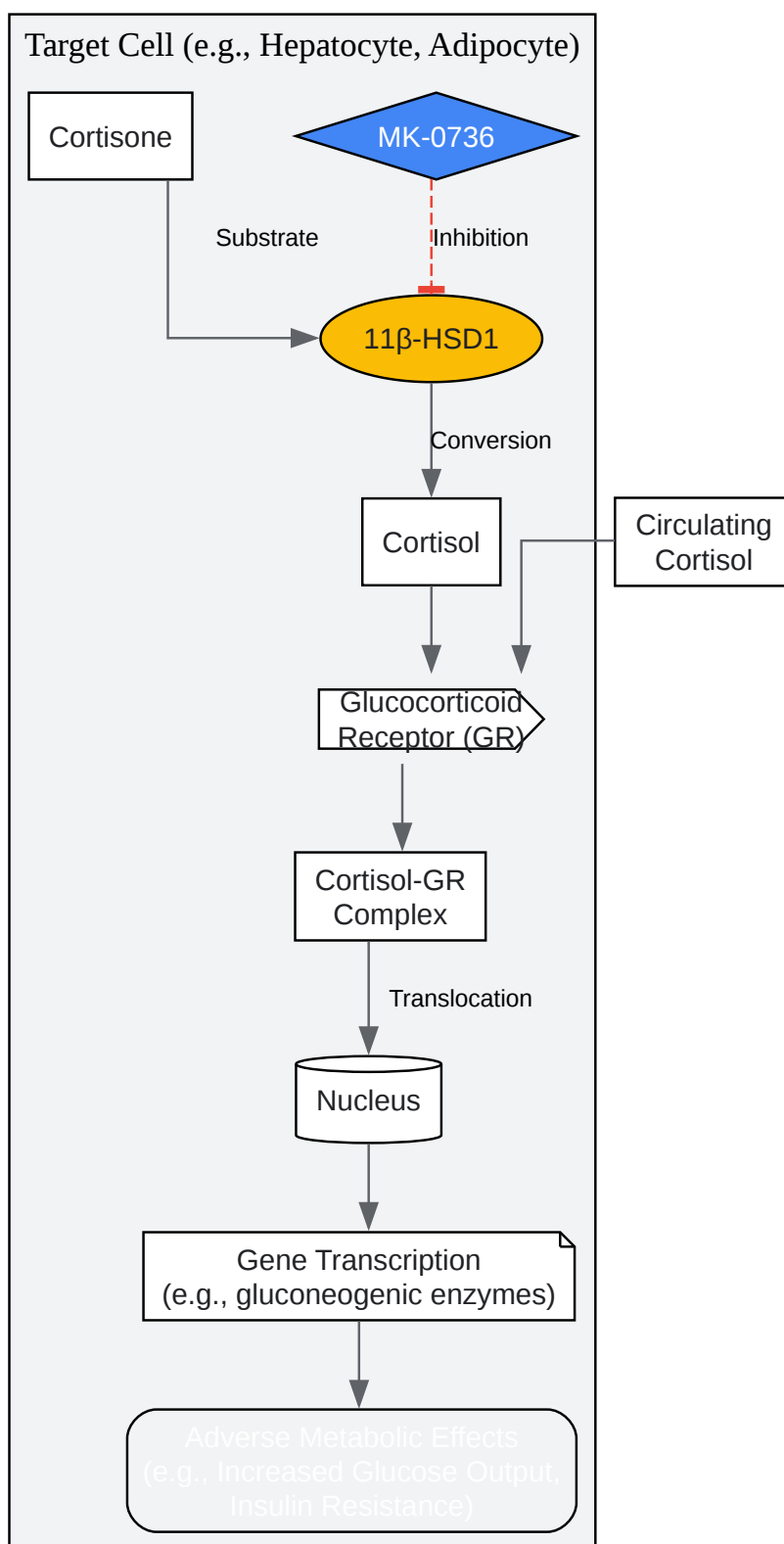
MK-0736 was designed as a potent and selective inhibitor of 11 β -HSD1.[3] This enzyme is highly expressed in key metabolic tissues such as the liver and adipose tissue, where it plays a crucial role in regulating intracellular glucocorticoid levels.[2] By catalyzing the conversion of cortisone to the active glucocorticoid cortisol, 11 β -HSD1 can amplify glucocorticoid receptor

activation in a tissue-specific manner.[2] Overactivity of 11 β -HSD1 has been linked to the pathophysiology of metabolic syndrome.[2]

While specific in-vitro potency (IC₅₀) and selectivity data for MK-0736 against 11 β -HSD1 and the related 11 β -HSD2 isoform are not publicly available, it was characterized as a "selective" inhibitor, suggesting favorable differentiation against 11 β -HSD2 to avoid potential mineralocorticoid-related side effects.[4] Detailed preclinical pharmacokinetic and structure-activity relationship (SAR) studies for MK-0736 have not been disclosed in the public domain.

Signaling Pathway

The therapeutic rationale for MK-0736 is centered on modulating the glucocorticoid signaling pathway at the tissue-specific level.



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Figure 1: 11β-HSD1 Signaling Pathway and Inhibition by MK-0736.

Clinical Development

MK-0736 underwent at least two Phase II clinical trials to evaluate its efficacy and safety in patients with hypertension and type 2 diabetes mellitus.

Clinical Trial NCT00274716

This multicenter, randomized, double-blind, placebo-controlled study assessed the efficacy and safety of MK-0736 in overweight to obese patients with hypertension.[\[4\]](#)

- **Patient Population:** Patients aged 18-75 years with a sitting diastolic blood pressure (SiDBP) of 90-104 mm Hg and a systolic blood pressure (SBP) of <160 mm Hg after a washout of prior antihypertensive medications. Participants had a Body Mass Index (BMI) of ≥ 27 to <41 kg/m².[\[4\]](#)
- **Study Design:** Patients were randomized to receive one of the following treatments for 12 weeks:
 - MK-0736 2 mg/day
 - MK-0736 7 mg/day
 - MK-0916 6 mg/day (another 11 β -HSD1 inhibitor)
 - Placebo
- **Primary Endpoint:** The primary endpoint was the placebo-adjusted change from baseline in trough SiDBP after 12 weeks of treatment with 7 mg/day of MK-0736.[\[4\]](#)
- **Blood Pressure Measurement:** Specific details on the blood pressure measurement protocol are not available in the provided search results.
- **Biochemical Analysis:** Methods for analyzing LDL-C and HDL-C are not specified in the search results.

The primary endpoint of a statistically significant reduction in SiDBP was not met.[\[4\]](#) However, treatment with 7 mg/day of MK-0736 did result in some modest improvements in other metabolic parameters.[\[4\]](#)

Parameter	Treatment Group	Placebo-Adjusted Change from Baseline	p-value
Sitting Diastolic Blood Pressure (SiDBP)	MK-0736 7 mg/day	-2.2 mm Hg	0.157
LDL-Cholesterol	MK-0736 7 mg/day	-12.3%	Not Reported
HDL-Cholesterol	MK-0736 7 mg/day	-6.3%	Not Reported
Body Weight	MK-0736 7 mg/day	-1.4 kg	Not Reported

Table 1: Key Efficacy Results from Clinical Trial NCT00274716.[4]

Clinical Trial NCT00806585

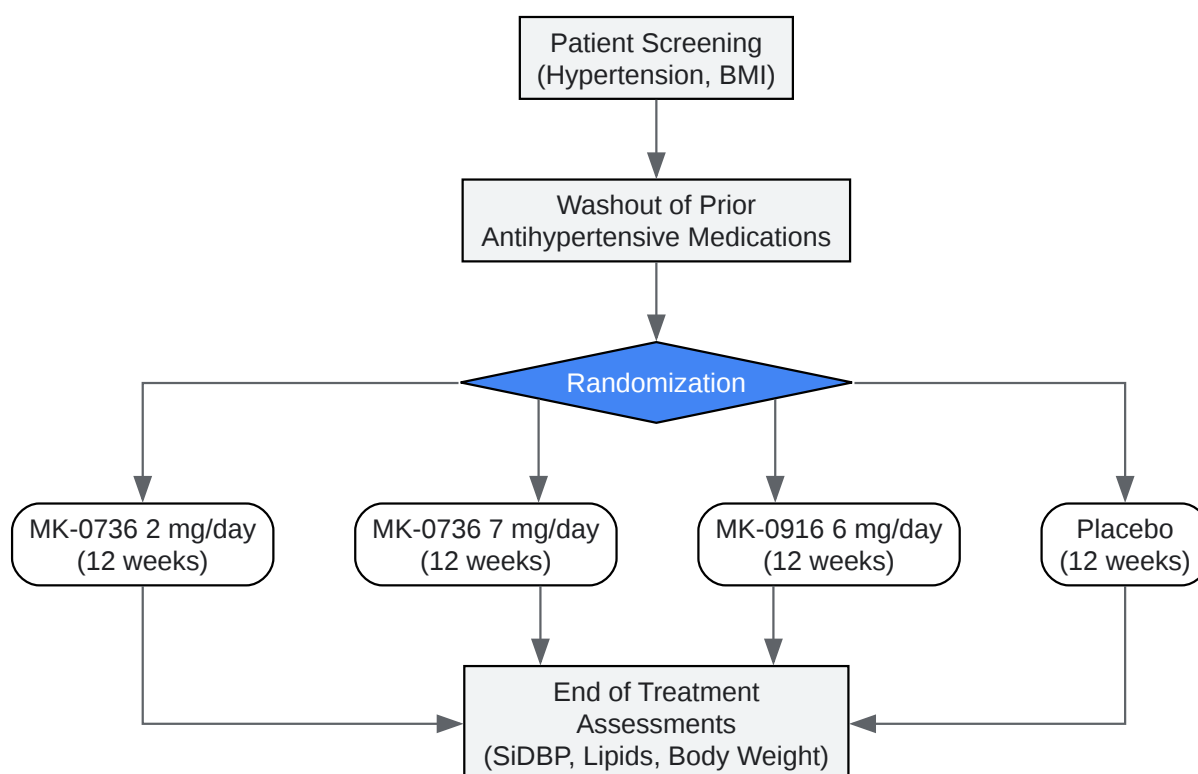
This dose-ranging study was designed to evaluate the effectiveness and tolerability of MK-0736 in patients with both type 2 diabetes mellitus and hypertension who were already on stable therapy with an angiotensin-converting enzyme (ACE) inhibitor or an angiotensin receptor blocker (ARB).[5]

- Patient Population: Patients with type 2 diabetes and hypertension.[5]
- Study Design: This was a dose-ranging study with multiple treatment arms, including different doses of MK-0736, placebo, and hydrochlorothiazide (HCTZ) as an active comparator.[5] The study included a pre-randomization phase, a treatment phase, and a post-treatment follow-up.[5] The planned treatment duration was up to 76 weeks for some arms.[5]
- Interventions:
 - MK-0736 at varying doses (e.g., 0.5 mg, 2.0 mg, 8.0 mg daily)
 - Placebo
 - Hydrochlorothiazide (12.5 mg daily)

- Endpoints: The primary endpoints for this study are not detailed in the available search results.

The results of this clinical trial have not been publicly disclosed in the provided search results.

Experimental Workflow for Clinical Trial NCT00274716



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Figure 2: Workflow of Clinical Trial NCT00274716.

Discontinuation of Development

The development of MK-0736 was discontinued, a fate shared by many other 11 β -HSD1 inhibitors.[2] While a specific reason for the discontinuation of MK-0736 has not been officially released by Merck & Co., the broader challenges faced by this class of drugs likely played a significant role. These challenges include:

- **Modest Efficacy:** As seen with MK-0736, the clinical effects of 11 β -HSD1 inhibitors on key metabolic parameters such as blood pressure and glucose control have often been modest, particularly when compared to existing therapies.[4][6]
- **Safety and Tolerability Concerns:** Although MK-0736 was generally well-tolerated in the reported study, concerns with the drug class include potential effects on the hypothalamic-pituitary-adrenal (HPA) axis and androgen metabolism.[1][7]

Conclusion

MK-0736 was a selective 11 β -HSD1 inhibitor that progressed to Phase II clinical trials for the treatment of hypertension and metabolic syndrome. While it demonstrated some modest beneficial effects on lipid profiles and body weight, it failed to meet its primary endpoint for blood pressure reduction in a key study.[4] The discontinuation of its development reflects the broader challenges in translating the preclinical promise of 11 β -HSD1 inhibition into robust clinical efficacy. Further research in this area may require a better understanding of the tissue-specific roles of 11 β -HSD1 and the development of inhibitors with improved therapeutic windows.

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